

TVB-3166: A Potent Tool for Interrogating Fatty Acid Synthase (FASN) Biology

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Compound of Interest

Compound Name: TVB-3166

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **TVB-3166**, a potent and selective small-molecule inhibitor of Fatty Acid Synthase (FASN). FASN is a key enzyme in de novo lipogenesis, a metabolic pathway frequently upregulated in various cancers and other diseases. **TVB-3166** serves as a critical tool for elucidating the complex roles of FASN in cellular biology, particularly in oncology. This document details the mechanism of action of **TVB-3166**, summarizes its effects on cancer cells with quantitative data, provides detailed protocols for key experimental assays, and visualizes the impacted signaling pathways.

Introduction to Fatty Acid Synthase (FASN) and TVB-3166

Fatty Acid Synthase (FASN) is a multifunctional enzyme that catalyzes the synthesis of long-chain fatty acids, primarily palmitate, from acetyl-CoA and malonyl-CoA. In normal adult tissues, FASN expression is generally low, as dietary lipids are the primary source of fatty acids. However, in many human cancers, FASN is significantly overexpressed and its activity is elevated. This metabolic reprogramming provides cancer cells with a continuous supply of lipids for membrane biogenesis, energy storage, and the generation of signaling molecules, thereby supporting rapid proliferation and survival.

TVB-3166 is an orally bioavailable, reversible, and highly selective inhibitor of FASN. Its targeted action against this key metabolic enzyme makes it an invaluable research tool for investigating the biological consequences of FASN inhibition and for exploring its therapeutic potential.

Mechanism of Action of TVB-3166

TVB-3166 exerts its biological effects by directly inhibiting the enzymatic activity of FASN. This inhibition leads to a rapid depletion of intracellular palmitate, the primary product of FASN. The reduction in palmitate levels has several downstream consequences that collectively contribute to the anti-tumor effects of **TVB-3166**.

The primary mechanism involves the disruption of cellular processes that are critically dependent on a steady supply of newly synthesized fatty acids. These include:

- **Disruption of Membrane Integrity and Lipid Raft Architecture:** Reduced palmitate levels alter the composition of cellular membranes, including lipid rafts. Lipid rafts are specialized membrane microdomains enriched in cholesterol and sphingolipids that serve as platforms for various signaling proteins. Disruption of these structures by **TVB-3166** can impair the localization and function of key signaling molecules.
- **Inhibition of Protein Palmitoylation:** Palmitoylation is the covalent attachment of palmitate to proteins, a post-translational modification crucial for protein trafficking, stability, and function. Inhibition of FASN by **TVB-3166** reduces the availability of palmitate for this process, thereby affecting the function of numerous proteins involved in oncogenic signaling.
- **Induction of Apoptosis:** The cellular stress induced by the depletion of essential lipids and the disruption of signaling pathways ultimately triggers programmed cell death, or apoptosis, in cancer cells.

Quantitative Data on TVB-3166 Activity

The potency of **TVB-3166** has been evaluated in various in vitro and cellular assays. The following tables summarize key quantitative data from studies on different cancer cell lines.

Assay Type	Parameter	Value	Cell Line/System	Citation
Biochemical FASN Inhibition	IC50	42 nM	Purified FASN enzyme	[1] [2]
Cellular Palmitate Synthesis	IC50	81 nM	Cellular assay	[2]
Cell Viability (CALU-6)	IC50	0.10 μ M	CALU-6 (Lung Cancer)	[2]
Cell Viability (Various Lines)	Dose Range	20–200 nM	Various cancer cells	[3]

Table 1: In Vitro and Cellular Potency of **TVB-3166**.

Cancer Type	Cell Line	TVB-3166 Concentration	Effect	Citation
Colon Cancer	COLO-205	0.2 μ M	Inhibition of β -catenin pathway activity	[3]
Lung Cancer	A549	0.2 μ M	Inhibition of β -catenin pathway activity	[3]
Lung Cancer	CALU-6	0.02, 0.2, 2.0 μ M	Inhibition of AKT and RPS6 phosphorylation, induction of PARP cleavage	[4]
Colon Cancer	COLO-205	0.02, 0.2, 2.0 μ M	Inhibition of AKT and RPS6 phosphorylation, induction of PARP cleavage	[4]
Ovarian Cancer	OVCAR-8	0.02, 0.2, 2.0 μ M	Inhibition of AKT and RPS6 phosphorylation, induction of PARP cleavage	[4]
Prostate Cancer	22Rv1	0.02, 0.2, 2.0 μ M	Inhibition of AKT and RPS6 phosphorylation, induction of PARP cleavage	[4]

Table 2: Effects of **TVB-3166** on Various Cancer Cell Lines.

Impact on Cellular Signaling Pathways

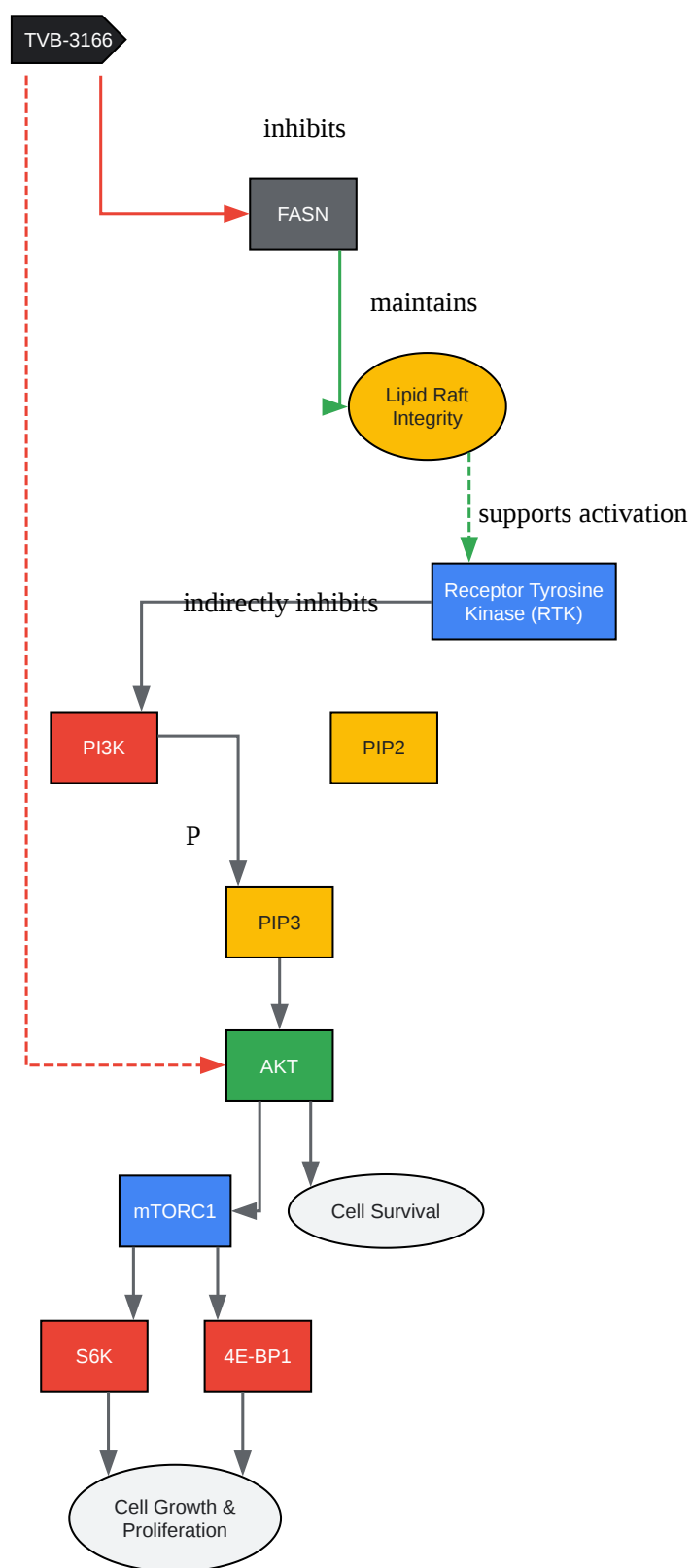
FASN inhibition by **TVB-3166** has been shown to significantly impact key oncogenic signaling pathways that are often dysregulated in cancer.

PI3K-AKT-mTOR Pathway

The PI3K-AKT-mTOR pathway is a central regulator of cell growth, proliferation, and survival.

TVB-3166 treatment leads to the inhibition of this pathway, as evidenced by decreased phosphorylation of key downstream effectors like AKT and S6 ribosomal protein (RPS6)[4].

This inhibition is thought to be a consequence of disrupted lipid raft integrity, which affects the localization and activation of upstream signaling components.

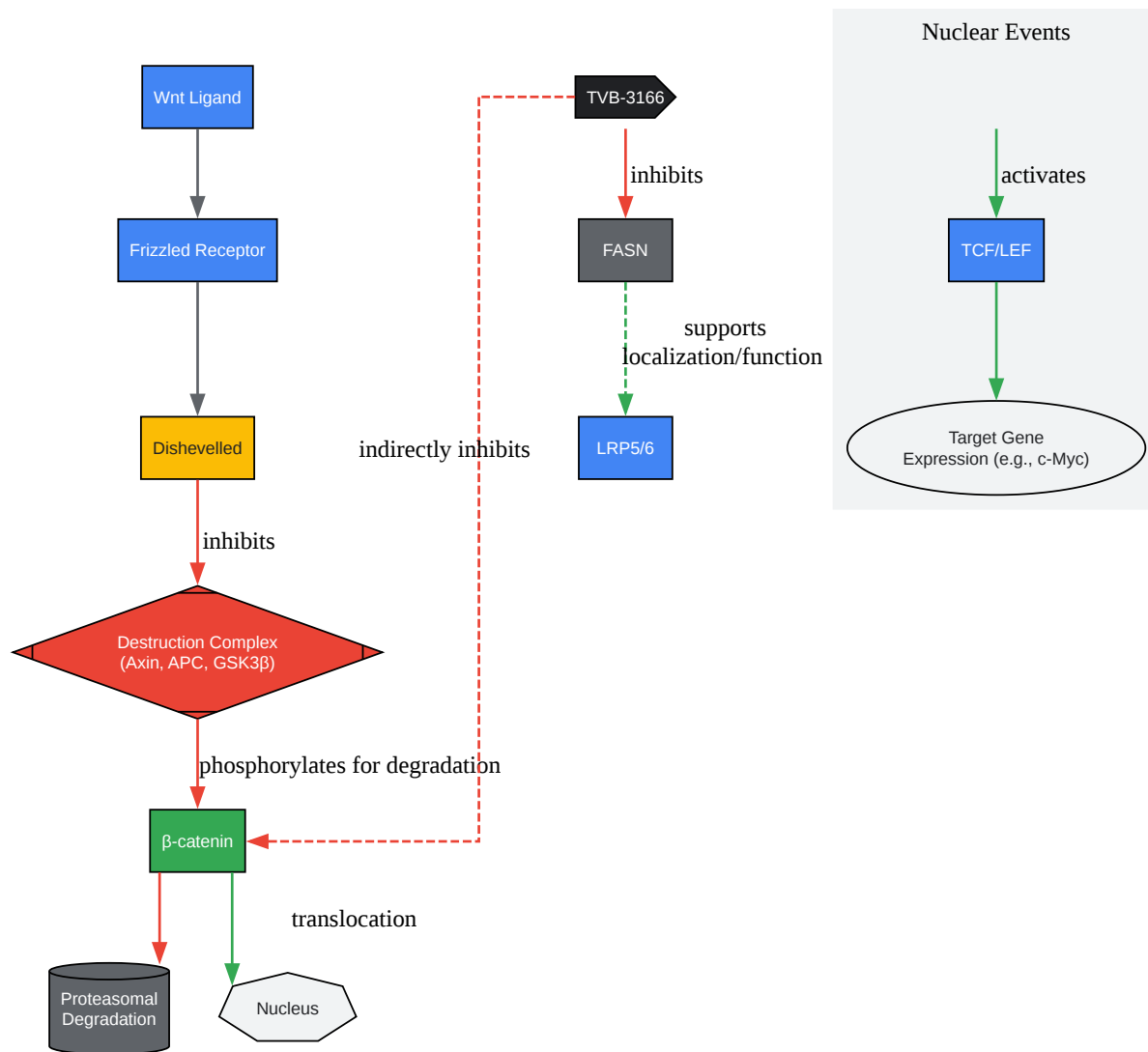


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Figure 1: Inhibition of the PI3K-AKT-mTOR pathway by **TVB-3166**.

β-catenin Pathway

The Wnt/β-catenin signaling pathway plays a crucial role in development and tissue homeostasis, and its aberrant activation is a hallmark of many cancers, particularly colorectal cancer. **TVB-3166** treatment has been shown to inhibit β-catenin signaling. This is observed through reduced phosphorylation of β-catenin at Serine 675 and a decrease in total β-catenin protein levels, leading to reduced transcriptional activity of TCF/LEF, the downstream effectors of the pathway[3].





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